

2-bromo-4-cyanobenzaldehyde physical properties

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Compound of Interest

Compound Name: *3-Bromo-4-formylbenzonitrile*

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An In-depth Technical Guide to the Physical Properties of 2-bromo-4-cyanobenzaldehyde

Introduction

2-Bromo-4-cyanobenzaldehyde is an aromatic organic compound that serves as a valuable intermediate in the synthesis of various chemical entities, particularly in the fields of pharmaceuticals and materials science.^[1] Its bifunctional nature, featuring both a reactive aldehyde group and a nitrile group, along with the presence of a bromine atom, allows for a diverse range of chemical transformations. A thorough understanding of its physical properties is paramount for its effective handling, storage, and application in research and development. This guide provides a detailed overview of the key physical characteristics of 2-bromo-4-cyanobenzaldehyde, along with standardized experimental protocols for their determination.

Physical and Chemical Properties

The fundamental physical and chemical properties of 2-bromo-4-cyanobenzaldehyde are summarized in the table below. These properties are crucial for predicting its behavior in various solvents and reaction conditions.

Property	Value
Molecular Formula	C ₈ H ₄ BrNO ^{[2][3][4]}
Molecular Weight	210.03 g/mol ^{[2][4]}
Melting Point	118-120 °C ^[2]
Boiling Point	308 °C ^[2]
Density	1.65 g/cm ³ ^[2]
Flash Point	140 °C ^[2]
Appearance	Solid
Purity	97% ^[3]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8 °C ^[2]

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a solid organic compound like 2-bromo-4-cyanobenzaldehyde.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting point range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the finely powdered dry sample is introduced into a capillary tube, which is sealed at one end.^[5] The tube is then gently tapped to pack the sample to a height of 1-2 mm.^[5]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.^[6] This assembly is then placed in a heating bath (such as a Thiele tube or a Mel-Temp apparatus) containing a high-boiling liquid like paraffin oil.^[7]

- Heating: The heating bath is heated slowly and steadily, with constant stirring to ensure a uniform temperature distribution.[6] A heating rate of approximately 2°C per minute is recommended for accurate measurements.
- Observation and Recording: The temperature at which the substance begins to melt (t_1) and the temperature at which it completely liquefies (t_2) are recorded.[5] The melting point range is reported as $t_1 - t_2$.[8]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[7][9]

Methodology: Capillary Method

- Sample Preparation: A small amount of the liquid is placed in a small test tube or fusion tube. [9] A capillary tube, sealed at one end, is placed inverted into the liquid.[9]
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block.[9][10] The thermometer bulb and the test tube should be at the same level.[9]
- Heating: The apparatus is heated slowly and uniformly.[9]
- Observation and Recording: The temperature is noted when a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[9] This temperature is the boiling point of the liquid.[11]

Density Determination

Density is defined as the mass of a substance per unit volume.[12]

Methodology: Volumetric Flask Method

- Mass of Empty Flask: A clean and dry volumetric flask with its stopper is accurately weighed (W_1).[12]

- Mass of Flask with Water: The flask is filled to the mark with distilled water and weighed again (W2).[\[12\]](#) The temperature of the water should be recorded to find its density from standard tables.
- Mass of Flask with Sample: The flask is emptied, dried thoroughly, and then filled to the mark with the liquid sample. It is then weighed for a third time (W3).[\[12\]](#)
- Calculation:
 - Mass of water = W2 - W1
 - Volume of the flask = (Mass of water) / (Density of water at the recorded temperature)
 - Mass of the liquid sample = W3 - W1
 - Density of the liquid sample = (Mass of the liquid sample) / (Volume of the flask)

Solubility Determination

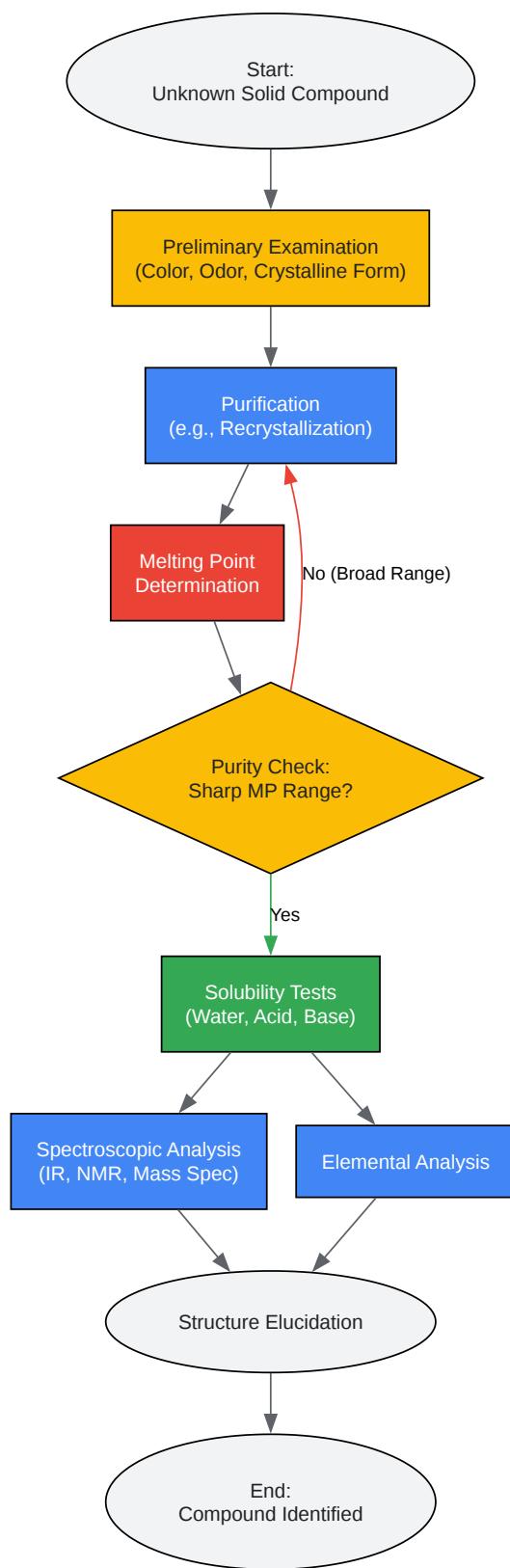
Solubility tests provide valuable information about the functional groups present in a molecule. [\[13\]](#)

Methodology: Qualitative Analysis

- Sample and Solvent: Place approximately 0.1 g of the solid compound (or 0.2 mL if liquid) into a small test tube.[\[13\]](#)
- Addition of Solvent: Add 3 mL of the chosen solvent (e.g., water, ether, 5% NaOH, 5% NaHCO₃, 5% HCl, concentrated H₂SO₄) in portions, shaking vigorously after each addition. [\[13\]](#)[\[14\]](#)
- Observation: Observe whether the compound dissolves completely. Solubility is generally defined as the dissolution of the solute to form a homogeneous solution.[\[15\]](#)
- Systematic Testing: A systematic approach is often employed. Typically, solubility is first tested in water.[\[13\]](#) If insoluble, tests are then conducted in dilute acid and base to determine the presence of basic or acidic functional groups.[\[13\]](#)[\[16\]](#)

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physical characterization of a newly synthesized or unknown solid organic compound.

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Caption: Workflow for the physical and structural characterization of a solid organic compound.

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